

# Safe handling and shielding protocols for Sodium-22 sources

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## Compound of Interest

Compound Name: Sodium-22

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## Sodium-22 Sources: Technical Support Center

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and shielding of **Sodium-22** (Na-22) sources. Adherence to these protocols is critical to ensure personnel safety and experimental integrity.

## Frequently Asked Questions (FAQs)

Q1: What are the primary radiological hazards associated with **Sodium-22**?

**Sodium-22** is a radioactive isotope that presents both an external and internal radiation hazard.<sup>[1][2]</sup> It decays by positron emission (a form of beta decay) and electron capture, followed by the emission of high-energy gamma rays.<sup>[3][4][5]</sup> The primary hazards are:

- **External Hazard:** Arises from the energetic gamma rays (1275 keV) and the annihilation photons (511 keV) produced when positrons interact with electrons.<sup>[1][3][4][6]</sup> The beta particles (positrons) also contribute to the external dose, particularly to the skin, if the source is unshielded.<sup>[2]</sup>
- **Internal Hazard:** Can occur through ingestion, inhalation, or absorption through the skin.<sup>[1][6]</sup> Once inside the body, Na-22 is uniformly distributed and has a biological half-life of about 11 days.<sup>[1][2][7]</sup>

Q2: What are the essential personal protective equipment (PPE) requirements when working with Na-22?

At a minimum, disposable gloves, a lab coat, and safety glasses must be worn when handling any Na-22 source.<sup>[1][8]</sup> It is crucial to change gloves frequently and monitor them for contamination to prevent the spread of radioactivity.<sup>[9][10]</sup>

Q3: How should **Sodium-22** sources be stored?

**Sodium-22** sources, including waste, must be stored behind appropriate shielding, such as lead bricks of at least 0.5 inches thick.<sup>[1]</sup> The storage location should be secure to prevent unauthorized access or removal.<sup>[7]</sup> Always survey the storage area to ensure dose rates are as low as reasonably achievable (ALARA).<sup>[1]</sup>

Q4: What type of radiation monitoring is required?

- **Personal Dosimetry:** Whole-body and ring dosimeters are required when handling activities of 5 mCi or more.<sup>[10]</sup> These are also recommended when handling 1.0 mCi or more.<sup>[2]</sup>
- **Area Monitoring:** A survey meter, such as one with a Geiger-Mueller (GM) probe or a Sodium Iodide (NaI) scintillation probe, should be used to monitor work areas for contamination during and after experiments.<sup>[8][9]</sup>
- **Wipe Tests:** Regular wipe tests (also known as smear tests) must be performed to detect removable surface contamination.<sup>[8][9]</sup>

## Troubleshooting Guide

Issue: Unexpectedly high background radiation in the experimental area.

Possible Cause	Troubleshooting Steps
Source Shielding Inadequacy	Verify that the Na-22 source is properly shielded with the recommended thickness of lead. Survey the shielding with a radiation meter to identify any potential leaks or weak points. Ensure all sides of the source are shielded.
Contamination of Work Surfaces	Perform a thorough survey of all work surfaces, equipment, and floors using a survey meter. If contamination is detected, decontaminate the area following established procedures.
Improper Waste Storage	Check that all Na-22 waste is stored in a properly shielded and labeled container. Ensure the waste container itself is not a source of elevated background radiation.
Nearby Radioactive Sources	Ensure that other radioactive sources in the laboratory are properly stored and shielded.

Issue: Inconsistent or irreproducible experimental results.

Possible Cause	Troubleshooting Steps
Source Degradation or Leakage	Perform a leak test on the sealed Na-22 source to ensure its integrity. <sup>[7]</sup> Verify the current activity of the source, accounting for radioactive decay (Half-life: 2.6 years). <sup>[3][4]</sup>
Detector Malfunction	Check the calibration and settings of your radiation detection equipment. Run a performance check with a known standard to ensure it is functioning correctly.
Changes in Experimental Geometry	Ensure that the positioning of the source, shielding, and detector is consistent between experiments. Minor changes in distance or alignment can significantly affect results.
Environmental Factors	Consider if changes in temperature, humidity, or background radiation levels could be influencing your measurements.

Issue: Suspected personal contamination.

Possible Cause	Troubleshooting Steps
Spill or Splash During Handling	Immediately remove any contaminated clothing and place it in a labeled bag for radioactive waste. <a href="#">[11]</a> Wash the affected skin area with mild soap and lukewarm water for 2-3 minutes, avoiding abrasion. <a href="#">[11]</a>
Puncture or Wound with Contaminated Object	Flush the wound immediately with running water. <a href="#">[12]</a> Report the incident to your institution's Radiation Safety Office (RSO) immediately. <a href="#">[12]</a>
Inhalation of Airborne Contamination	If you suspect inhalation of Na-22, vacate the area immediately and notify your RSO. Bioassays, such as urinalysis, may be required to assess the internal dose. <a href="#">[7]</a> <a href="#">[10]</a>

## Quantitative Data

Table 1: **Sodium-22** Decay Characteristics

Property	Value
Half-Life	2.6 years <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Primary Emissions	Positron ( $\beta^+$ )
Maximum Beta Energy	546 keV (90% abundance) <a href="#">[1]</a> <a href="#">[6]</a>
Gamma Ray Energies	511 keV (Annihilation), 1275 keV <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Specific Activity	$2.31 \times 10^{14}$ Bq/g <a href="#">[6]</a>

Table 2: Shielding for **Sodium-22**

Material	Half-Value Layer (HVL)*	Tenth-Value Layer (TVL)**
Lead	10 mm[6]	27 mm[6]
Steel	31 mm[6]	80 mm[6]
Concrete	5.15 cm[7]	17.1 cm[7]
Plastic (for Beta)	1.4 mm (for 100% absorption) [6][8]	N/A

\*HVL: The thickness of material required to reduce the radiation intensity by half.[7] \*\*TVL: The thickness of material required to reduce the radiation intensity to one-tenth.[7]

Table 3: Dose Rate Information

Condition	Dose Rate
1 mCi Unshielded Point Source at 1 cm	12,000 mrem/hour[7]
1 mCi Unshielded Point Source at 100 cm	1.2 mrem/hour[7]
1 MBq Point Source in Air at 30 cm (Gamma)	0.003148 mSv/h[6]
Uniform Skin Contamination (1 kBq/cm <sup>2</sup> )	1.70 mSv/h[6]

## Experimental Protocols

### Protocol 1: General Experimental Workflow with a Na-22 Source

This protocol outlines the basic steps for conducting an experiment using a Na-22 source, emphasizing safety and contamination control.

#### Methodology:

- Preparation:
  - Designate a specific work area for handling the Na-22 source.

- Cover the work surface with absorbent paper.[\[1\]](#)
- Ensure all necessary shielding, handling tools (tongs, forceps), and a calibrated survey meter are readily available.
- Put on required PPE: lab coat, safety glasses, and disposable gloves.[\[8\]](#)
- Source Handling:
  - Perform a survey of the work area to establish a background radiation level.
  - Using remote handling tools, transfer the Na-22 source from its storage container to the experimental setup behind appropriate shielding.[\[7\]](#)[\[8\]](#)
  - Position the source as required for the experiment, minimizing exposure time.
- Experimentation:
  - Conduct the experimental procedure.
  - Periodically monitor gloves and the immediate work area for any contamination.
- Post-Experiment:
  - At the conclusion of the experiment, use remote handling tools to return the Na-22 source to its shielded storage container.
  - Perform a thorough survey of the work area, handling tools, and yourself.
  - If any contamination is found, decontaminate the area immediately.
  - Dispose of all radioactive waste (e.g., used absorbent paper, gloves) in the designated shielded waste container.
  - Remove PPE and wash hands thoroughly.
  - Document the use of the source in the inventory log.

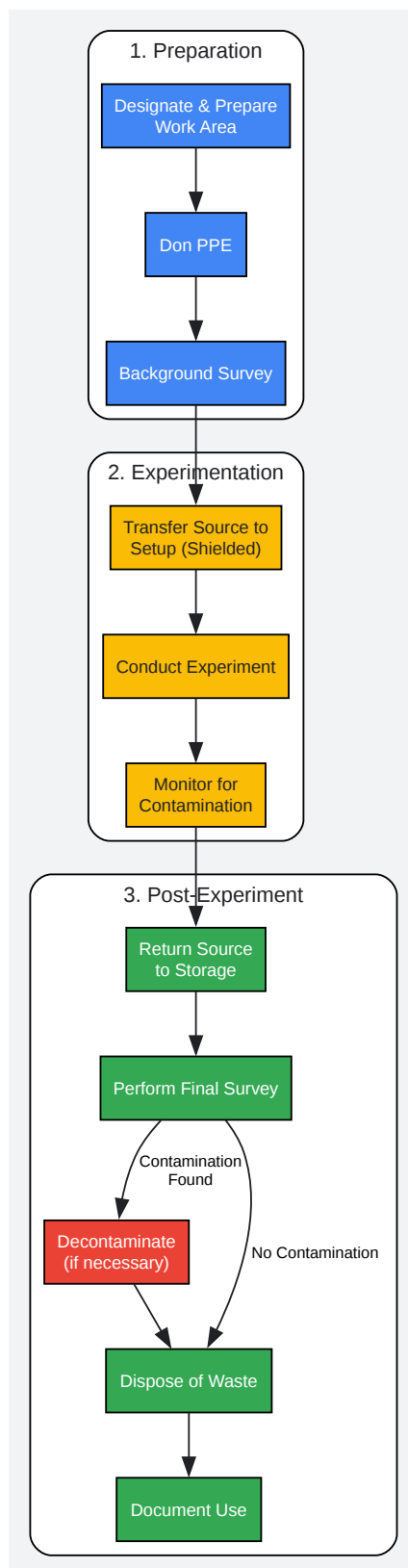
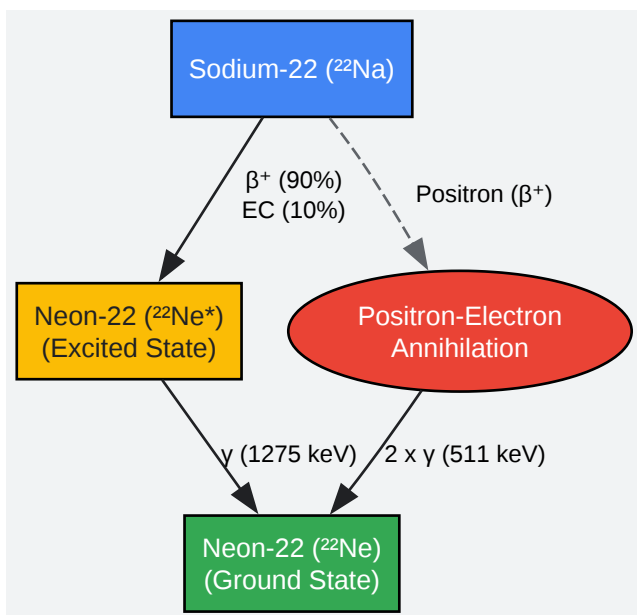
## Protocol 2: Leak Testing a Sealed Na-22 Source

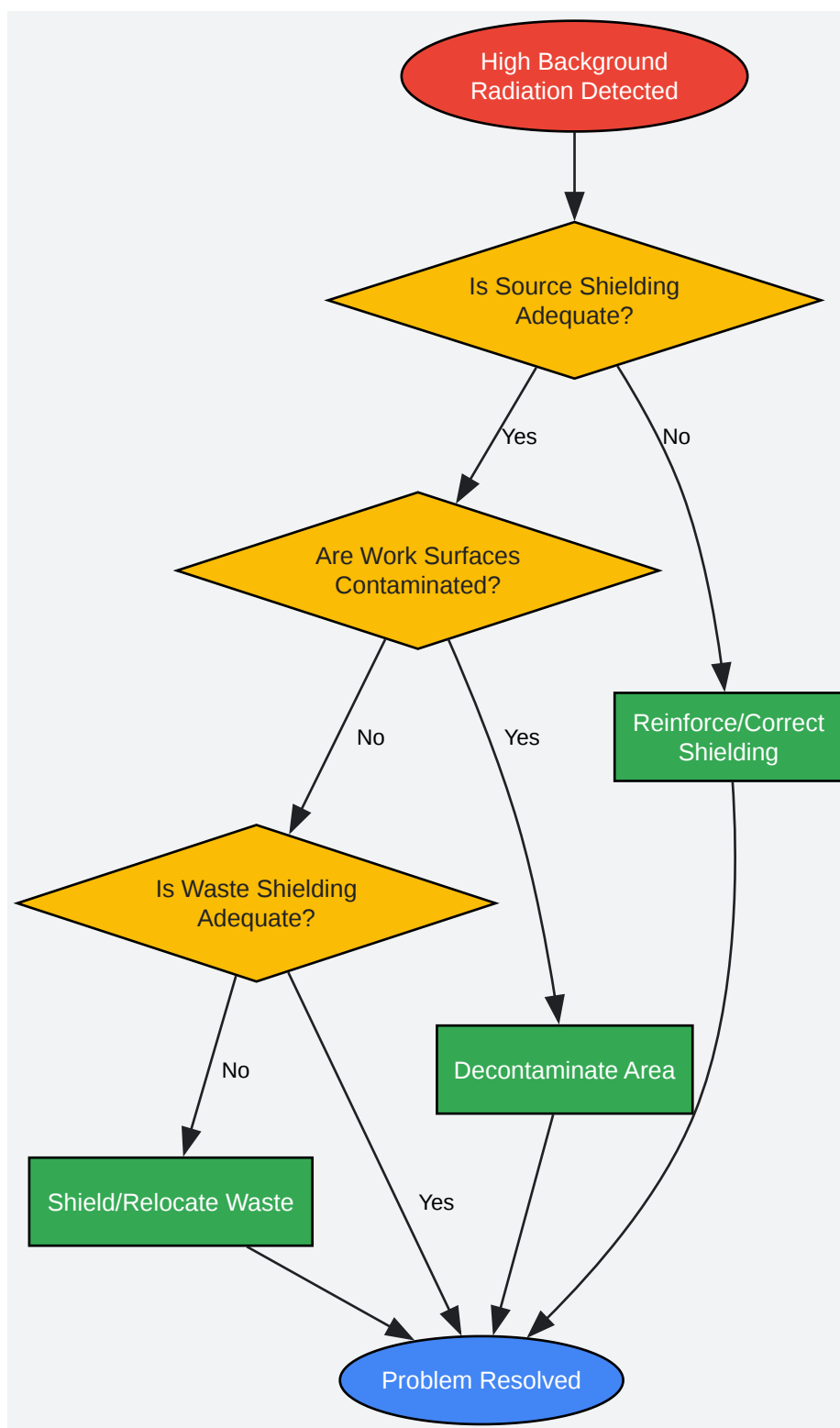
Sealed Na-22 sources must be leak-tested at least every six months to ensure their integrity.[\[7\]](#)  
[\[13\]](#)

Methodology:

- Preparation:
  - Wear gloves and any required personal dosimetry.[\[14\]](#)
  - Prepare a wipe (e.g., filter paper or a cotton swab) slightly moistened with alcohol or distilled water.[\[14\]](#)[\[15\]](#)
- Wipe Procedure:
  - Using tongs, carefully remove the sealed source from its storage container.[\[14\]](#)
  - Wipe all accessible surfaces of the source housing where contamination could accumulate.[\[13\]](#)[\[15\]](#)
  - Return the source to its container.[\[14\]](#)
- Sample Analysis:
  - Place the wipe sample in a vial or envelope for analysis.[\[14\]](#)[\[15\]](#)
  - Analyze the sample using a sensitive radiation detector, such as a gamma counter or liquid scintillation counter, capable of detecting 185 Bq (0.005 microcuries) of radioactivity.  
[\[13\]](#)[\[16\]](#)
- Interpretation:
  - If the removable contamination is less than 185 Bq (0.005  $\mu\text{Ci}$ ), the source is considered not to be leaking.
  - If the contamination exceeds this limit, the source is considered to be leaking. Immediately withdraw it from use, secure it, and report the finding to your institution's RSO.[\[13\]](#)

## Visualizations





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